

Spectroscopic and Structural Elucidation of 10-Hydroxy-16-epiaffinine: A Technical Overview

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Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

Cat. No.: B15596922

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This technical guide provides a comprehensive overview of the spectroscopic data available for the indole alkaloid **10-Hydroxy-16-epiaffinine** (CAS Number: 82513-70-0). The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Summary of Physicochemical and Spectroscopic Data

10-Hydroxy-16-epiaffinine is an amorphous solid isolated from the plant species *Hunteria zeylanica*, a member of the Apocynaceae family. The compound has a molecular formula of $C_{20}H_{24}N_2O_3$ and a molecular weight of 340.42 g/mol .

Spectroscopic Data

While a comprehensive dataset from primary literature is not readily available in the public domain, the following information has been compiled from indexed sources. The primary reference for the isolation and initial characterization of this compound is a 1981 publication by C. Lavaud et al. in the journal *Tetrahedron*.

Table 1: Physicochemical and UV Spectroscopic Data for **10-Hydroxy-16-epiaffinine**

Property	Value
Physical State	Amorphous Solid
Specific Rotation [α] _D	-122° (c=0.46 in CHCl ₃)
UV λ _{max} (MeOH)	212 nm (log ϵ 4.46), 228 nm (sh), 277 nm (sh), 328 nm (log ϵ 4.17)

Note: Detailed NMR, MS, and IR data are expected to be available in the cited primary literature but are not publicly accessible at this time.

Experimental Protocols

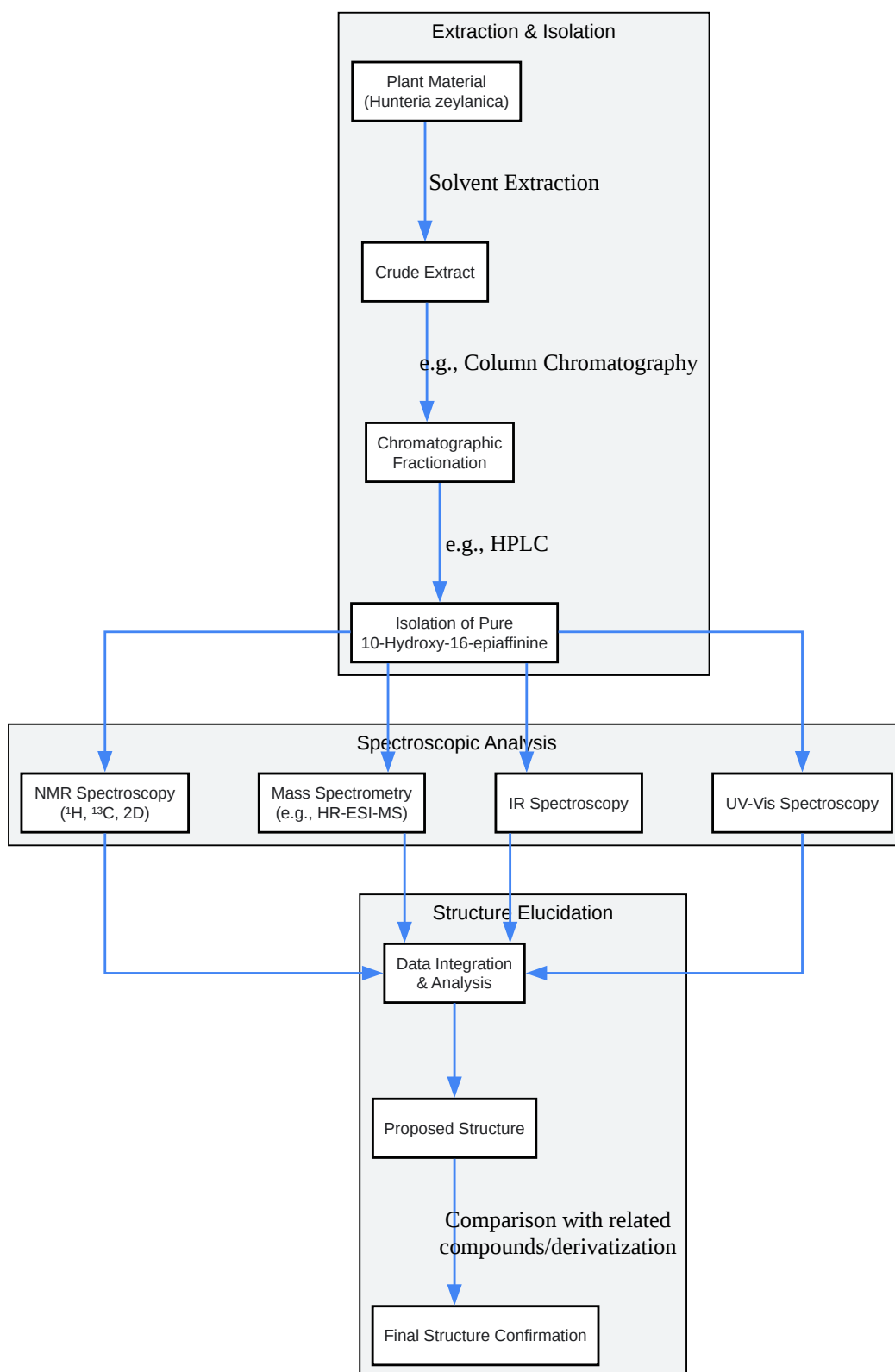
The detailed experimental protocols for the isolation of **10-Hydroxy-16-epiaffinine** from *Hunteria zeylanica* and the acquisition of its spectroscopic data are described in the following publication:

- Lavaud, C., Massiot, G., Vercauteren, J., & Le Men-Olivier, L. (1981). Alcaloïdes de *Hunteria zeylanica*. *Tetrahedron*, 37(15), 2793–2800.

Due to access limitations, the specific details of the experimental procedures from this article cannot be reproduced here. Researchers are advised to consult the original publication for comprehensive methodological information.

Logical Workflow for Natural Product Characterization

The process of isolating and characterizing a novel natural product like **10-Hydroxy-16-epiaffinine** follows a well-established scientific workflow. This can be visualized as a series of logical steps from initial extraction to final structure elucidation.



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Caption: Workflow for the isolation and structural elucidation of a natural product.

This diagram illustrates the logical progression from the raw plant material to the final confirmed chemical structure of a compound like **10-Hydroxy-16-epiaffinine**. The process relies on a combination of extraction and purification techniques followed by a suite of spectroscopic analyses to determine the molecular formula and connectivity of the atoms.

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